

# Investigational Drug I942: A Review of Available Information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: I942

Cat. No.: B15613394

[Get Quote](#)

Initial searches for an investigational drug designated as "I942" have not yielded any publicly available information related to a specific pharmaceutical compound. The identifier "I942" does not appear to correspond to a known drug in development within publicly accessible databases, scientific literature, or clinical trial registries.

General principles of pharmacokinetics (PK) and pharmacodynamics (PD) are well-established in the field of pharmacology. Pharmacokinetics describes the journey of a drug through the body, encompassing absorption, distribution, metabolism, and excretion (ADME).<sup>[1][2][3]</sup> Pharmacodynamics, on the other hand, focuses on the biochemical and physiological effects of a drug on the body and the mechanisms of its action.<sup>[1][3]</sup>

The development of any new investigational drug involves a rigorous process overseen by regulatory bodies such as the U.S. Food and Drug Administration (FDA). This process begins with an Investigational New Drug (IND) application, which is necessary to obtain an exemption to ship an investigational drug across state lines for clinical trials.<sup>[4]</sup> The IND contains data from preclinical studies to demonstrate the product is reasonably safe for initial human trials and exhibits pharmacological activity that justifies commercial development.<sup>[4]</sup>

There are several types of INDs, including Investigator INDs, Emergency Use INDs, and Treatment INDs, each serving a different purpose in the drug development and testing process.<sup>[4]</sup> The term "investigational drug" refers to a new drug or biological product used in a clinical investigation.<sup>[5]</sup>

It is important to note that the identifier "I-942" is associated with a U.S. Citizenship and Immigration Services (USCIS) form used to request a reduced filing fee for the N-400, Application for Naturalization.[6] This is unrelated to any pharmaceutical compound.

Given the absence of any data for a compound named "I942," it is not possible to provide a technical guide, data tables, or diagrams related to its pharmacokinetics and pharmacodynamics. Researchers, scientists, and drug development professionals seeking information on a specific investigational drug should ensure they have the correct and complete identifier for the compound of interest.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chapter 1 Pharmacokinetics & Pharmacodynamics - Nursing Pharmacology - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. accp.com [accp.com]
- 3. ashp.org [ashp.org]
- 4. Investigational New Drug (IND) Application | FDA [fda.gov]
- 5. Investigational Drugs and Biologics - Policies - Committee For the Protection of Human Subjects - UTHealth Houston [uth.edu]
- 6. Request for Reduced Fee | USCIS [uscis.gov]
- To cite this document: BenchChem. [Investigational Drug I942: A Review of Available Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613394#pharmacokinetics-and-pharmacodynamics-of-i942]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)